

# An In-depth Technical Guide to 4-Amino-TEMPO Stable Nitroxide Radical

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

4-Amino-2,2,6,6-tetramethylpiperidine-1-oxyl, commonly known as **4-Amino-TEMPO**, is a stable nitroxide radical that serves as a versatile tool in a wide array of scientific disciplines, including chemistry, biochemistry, materials science, and pharmacology.[1][2] As a derivative of TEMPO, it is distinguished by the presence of a primary amino group at the 4-position of the piperidine ring. This functional group enhances its utility as a building block for the synthesis of more complex spin labels and functionalized molecules, allowing for its application in studying molecular structure and dynamics, detecting reactive oxygen species, and developing novel therapeutic agents.[1][3] This technical guide provides a comprehensive overview of the core properties, experimental protocols, and key applications of **4-Amino-TEMPO**.

# **Core Physical and Chemical Properties**

**4-Amino-TEMPO** is a red-orange to red-brown solid, crystalline material, or needles.[1] Its stability is attributed to the delocalization of the radical electron between the nitrogen and oxygen atoms and the steric hindrance provided by the four methyl groups adjacent to the nitroxide group.[4]

## **Quantitative Data Summary**



The following tables summarize the key physical, chemical, and spectroscopic properties of **4-Amino-TEMPO** for quick reference and experimental planning.

Table 1: Physical Properties of 4-Amino-TEMPO

Property	Value	Source(s)	
Molecular Formula	C <sub>9</sub> H <sub>19</sub> N <sub>2</sub> O	[1]	
Molecular Weight	171.26 g/mol	[1]	
Appearance	Orange to red-brown solid, crystals, or needles	[1]	
Melting Point	33 - 39 °C	[1]	
Boiling Point	98 °C at 4 mmHg	[1]	
Density	0.9977 g/cm³ (estimate)	[1]	
Vapor Pressure	5.47 x 10 <sup>-6</sup> mmHg [1]		
Solubility	Soluble in water and organic solvents such as methanol and dichloromethane (slightly)	[1]	
Storage Temperature	2 - 8 °C	[1]	

Table 2: Chemical and Spectroscopic Properties of 4-Amino-TEMPO



Property	Value	Conditions	Source(s)
CAS Number	14691-88-4	N/A	
PubChem CID	550942	N/A	
g-iso value	2.00543	Solution	[5]
a-iso(14N)	16.81 G	Solution	[5]
Redox Potential (E°')	~0.74 V vs. SHE	0.5 M KCI	[6]
Electron Transfer Constant (k <sup>0</sup> )	4.45 x 10 <sup>-3</sup> cm/s	0.5 M KCI	[6]

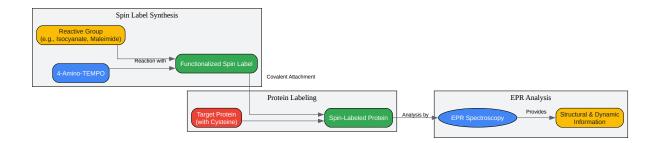
# **Key Applications and Signaling Pathways**

**4-Amino-TEMPO** is utilized in a variety of applications owing to its stable radical nature and the reactivity of its amino group.

#### **Spin Labeling for EPR Spectroscopy**

**4-Amino-TEMPO** is a crucial precursor for spin-labeling reagents used to investigate the structure and dynamics of biomolecules via Electron Paramagnetic Resonance (EPR) spectroscopy.[2] The amino group can be readily modified to create a reactive handle that specifically attaches to a target site on a protein or nucleic acid.





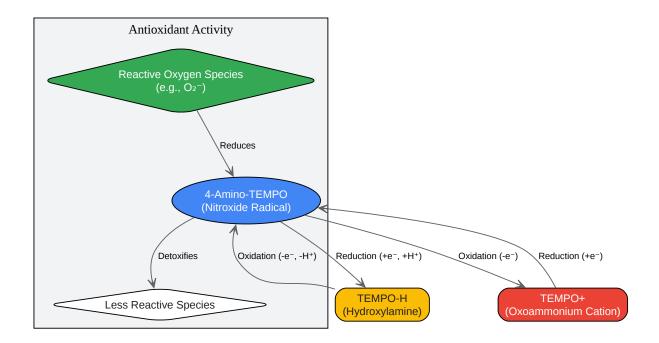
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Workflow for site-directed spin labeling of a protein with a **4-Amino-TEMPO** derivative.

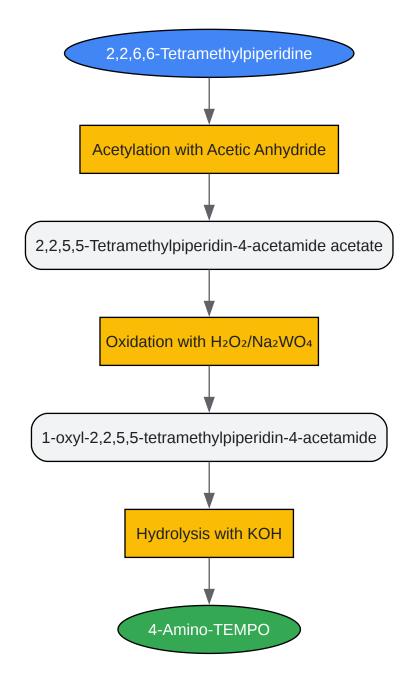
#### **Antioxidant and Redox Cycling**

TEMPO derivatives, including **4-Amino-TEMPO**, are known for their antioxidant properties and ability to participate in redox cycling. They can act as superoxide dismutase (SOD) mimetics, protecting cells from oxidative damage.[7] This activity stems from the reversible one-electron oxidation to the oxoammonium cation and reduction to the corresponding hydroxylamine.[6]









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